

Cyclopentylmalonic Acid: A Versatile Building Block in Modern Organic Synthesis

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Compound of Interest

Compound Name: *Cyclopentylmalonic acid*

Cat. No.: *B1346267*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Cyclopentylmalonic acid, a disubstituted malonic acid derivative, has emerged as a valuable and versatile building block in organic synthesis. Its unique structural motif, featuring a cyclopentyl ring appended to a reactive malonic acid core, provides a synthetically tractable handle for the introduction of the cyclopentyl moiety into a wide range of molecular scaffolds. This guide explores the synthesis, properties, and key applications of **cyclopentylmalonic acid**, with a focus on its utility in the development of bioactive compounds and pharmaceuticals.

Physicochemical Properties and Spectral Data

Cyclopentylmalonic acid is typically a white to off-white crystalline solid. The presence of two carboxylic acid groups renders it soluble in polar solvents like water and alcohols, while the cyclopentyl group imparts a degree of hydrophobicity.^[1] This amphiphilic character can influence its reactivity and the properties of its derivatives.

Table 1: Physicochemical Properties of **Cyclopentylmalonic Acid**

Property	Value	Reference
CAS Number	5660-81-1	[1]
Molecular Formula	C ₈ H ₁₂ O ₄	[1]
Molecular Weight	172.18 g/mol	[1]
Appearance	White to off-white crystalline solid	[1]
Melting Point	162 °C	[2]

Table 2: Mass Spectrometry Data for **Cyclopentylmalonic Acid**

m/z	Relative Intensity
41.0	41.9
44.0	26.8
60.0	24.3
66.0	8.8
67.0	38.9
172.0	(Molecular Ion)

“

(Source: *ChemicalBook*, MS-NW-1609)[3]

Synthesis of Cyclopentylmalonic Acid

The most common and efficient synthesis of **cyclopentylmalonic acid** follows the classical malonic ester synthesis route. This two-step process involves the alkylation of diethyl malonate with a cyclopentyl halide, followed by hydrolysis of the resulting diester.

$\text{H}_3\text{O}^+, \Delta$

NaOEt, EtOH

Cyclopentyl Bromide

Diethyl Malonate

1. NaOEt, EtOH
2. Cyclopentyl Bromide

Diethyl Cyclopentylmalonate

 $\text{H}_3\text{O}^+, \Delta$
(Hydrolysis)

Cyclopentylmalonic Acid

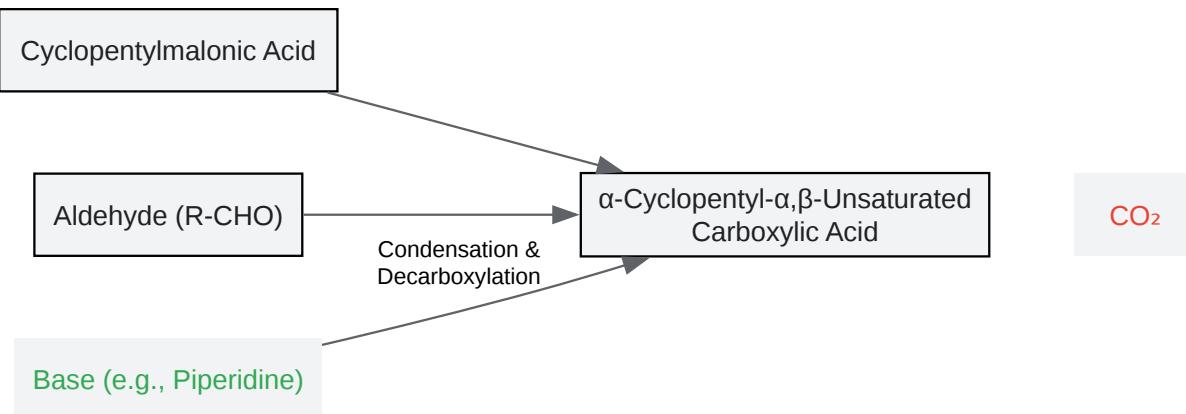
Diethyl Cyclopentylmalonate

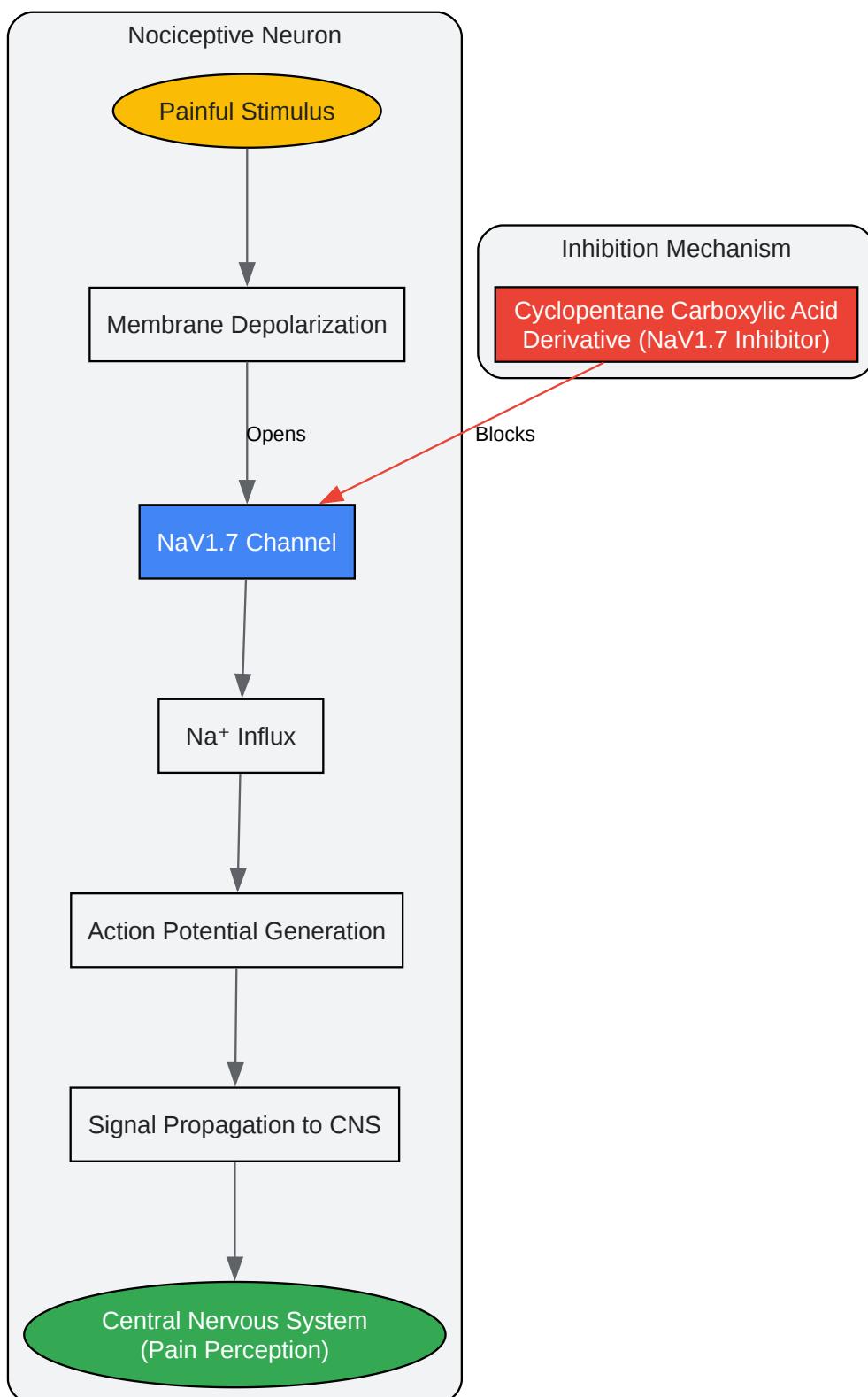
Urea

5-Cyclopentylbarbituric Acid

Condensation

NaOEt, EtOH



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